

Application Note: Quantification of Chamaejasmenin C using HPLC-UV

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Compound of Interest

Compound Name: ChamaejasmeninC

Cat. No.: B15245192

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Abstract

This application note details a robust and validated High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) method for the quantitative analysis of Chamaejasmenin C, a biflavonoid isolated from the roots of *Stellera chamaejasme*. This method is designed for accuracy, precision, and reliability, making it suitable for phytochemical analysis, quality control of herbal extracts, and pharmacokinetic studies. The protocol provides a comprehensive guide from sample preparation to data analysis, ensuring reproducible results for researchers in natural product chemistry and drug development.

Introduction

Chamaejasmenin C is a C-3/C-3"-biflavanone found in the medicinal plant *Stellera chamaejasme*, a species with a history of use in traditional medicine.^[1] The pharmacological potential of compounds from this plant necessitates reliable analytical methods for their quantification in various matrices. This document provides a detailed protocol for the quantification of Chamaejasmenin C using a reversed-phase HPLC-UV system. The method is developed based on established principles of flavonoid analysis and is validated to ensure its performance.

Experimental

Materials and Reagents

- Chamaejasmenin C reference standard (>98% purity)
- HPLC-grade methanol
- HPLC-grade acetonitrile
- HPLC-grade water (e.g., Milli-Q or equivalent)
- Formic acid (analytical grade)
- Plant material (*Stellera chamaejasme* root powder) or sample extracts
- 0.45 µm syringe filters

Instrumentation

A standard HPLC system equipped with the following components is required:

- Binary or quaternary pump
- Autosampler
- Column oven
- UV-Vis or Diode Array Detector (DAD)
- Chromatography data acquisition and processing software

Chromatographic Conditions

The following table summarizes the optimized chromatographic conditions for the analysis of Chamaejasmenin C.

Parameter	Condition
Column	C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 µm)
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Gradient	0-25 min, 30-70% B; 25-30 min, 70-30% B; 30-35 min, 30% B
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection Wavelength	288 nm*

*Note: The UV absorption maximum for flavanones typically falls between 280 nm and 290 nm. 288 nm is a recommended starting point and should be confirmed by running a UV scan of a pure standard of Chamaejasmenin C.

Protocols

Standard Solution Preparation

- **Stock Solution (1 mg/mL):** Accurately weigh 10 mg of Chamaejasmenin C reference standard and dissolve it in 10 mL of methanol in a volumetric flask.
- **Working Standard Solutions:** Prepare a series of working standard solutions by serially diluting the stock solution with methanol to obtain concentrations ranging from 1 µg/mL to 100 µg/mL.

Sample Preparation (from *Stellera chamaejasme* root powder)

- **Extraction:** Accurately weigh 1 g of dried and powdered root material into a flask. Add 20 mL of 70% acetone and perform ultrasonication for 30 minutes.

- Filtration: Filter the extract through Whatman No. 1 filter paper.
- Repeat Extraction: Repeat the extraction process on the residue twice more.
- Combine and Evaporate: Combine the filtrates and evaporate to dryness under reduced pressure using a rotary evaporator.
- Reconstitution: Reconstitute the dried extract with 5 mL of methanol.
- Final Filtration: Filter the reconstituted sample through a 0.45 µm syringe filter into an HPLC vial before injection.

Method Validation

The developed HPLC-UV method was validated according to standard guidelines for linearity, precision, accuracy, limit of detection (LOD), and limit of quantification (LOQ).

Validation Parameter	Result
Linearity (Concentration Range)	1 - 100 µg/mL
Correlation Coefficient (r^2)	> 0.999
Precision (Intra-day & Inter-day, %RSD)	< 2%
Accuracy (Recovery, %)	98 - 102%
Limit of Detection (LOD)	0.1 µg/mL
Limit of Quantification (LOQ)	0.3 µg/mL

Data Presentation

The following table presents hypothetical quantitative data for the amount of Chamaejasmenin C in different batches of *Stellera chamaejasme* root extract.

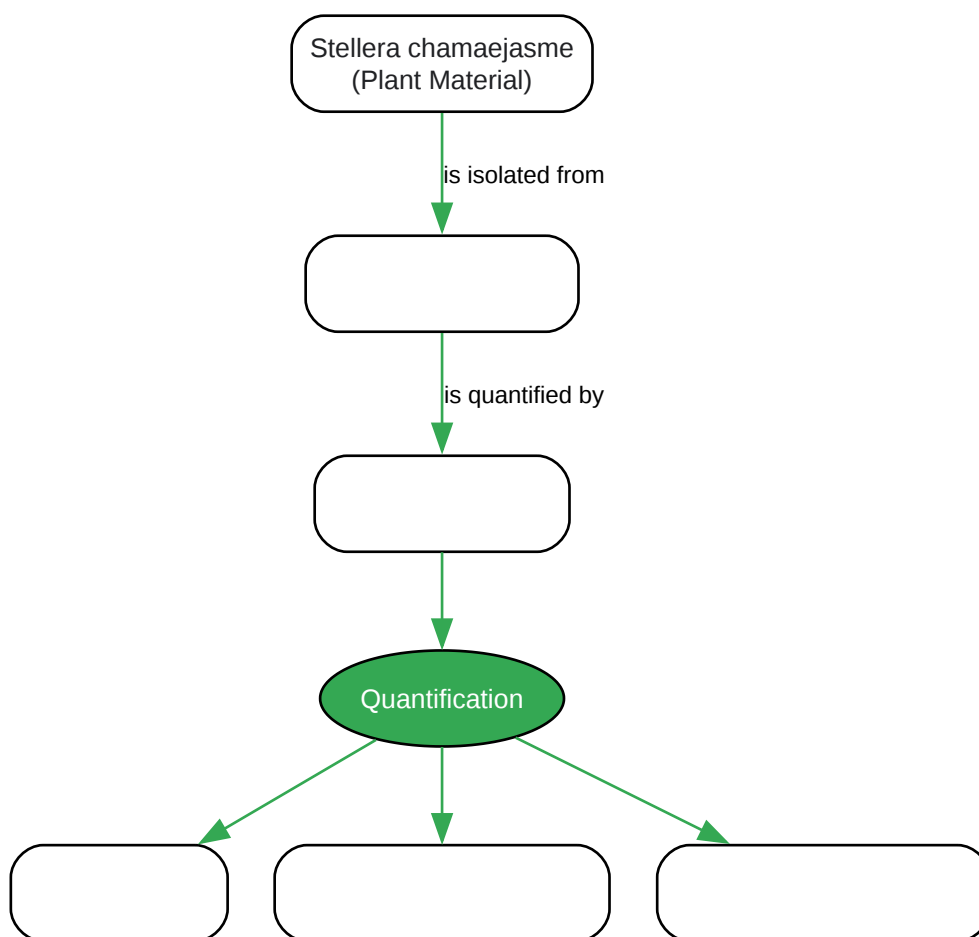
Sample Batch	Chamaejasmenin C Concentration (mg/g of dry extract)	%RSD (n=3)
Batch A	15.2	1.5
Batch B	14.8	1.8
Batch C	16.1	1.2

Visualizations



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Caption: Experimental workflow for the quantification of Chamaejasmenin C.



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Caption: Logical relationship of key concepts in this application note.

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References

- 1. researchgate.net [researchgate.net]
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